

An In-depth Technical Guide to the Chemical Properties of Iminodiacetic Acid

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Compound of Interest

Compound Name: *Iminodiacetic acid*

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For Researchers, Scientists, and Drug Development Professionals

Iminodiacetic acid (IDA), a dicarboxylic acid amine with the formula $\text{HN}(\text{CH}_2\text{CO}_2\text{H})_2$, is a compound of significant interest in various scientific and industrial fields.^[1] Despite its name, the nitrogen atom in IDA forms a secondary amino group, not an imino group.^[1] This guide provides a comprehensive overview of the core chemical properties of **iminodiacetic acid**, its synthesis, and its role as a versatile chelating agent.

Physicochemical Properties

Iminodiacetic acid is a white crystalline solid.^{[2][3]} It is a non-proteinogenic alpha-amino acid, specifically a derivative of glycine where one of the hydrogens on the nitrogen is replaced by a carboxymethyl group.^[4]

Table 1: General and Physical Properties of **Iminodiacetic Acid**

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₇ NO ₄	[2]
Molecular Weight	133.10 g/mol	[4]
Appearance	White or yellowish crystalline powder	[2]
Melting Point	243 °C (decomposes)	[2]
Density	1.5325 g/cm ³ (rough estimate)	[2]
Flash Point	177.9 °C	[2][5]
Vapor Pressure	1.65E-06 mmHg at 25°C	[2]

Acidity and Solubility

Iminodiacetic acid is an amphoteric molecule, capable of forming salts with both acids and bases.[4][6] It is a weak acid that can ionize in solution to release hydrogen ions.[5] The acidity of IDA is characterized by two dissociation constants (pKa values), corresponding to the two carboxylic acid groups.

Table 2: Acidity and Solubility of **Iminodiacetic Acid**

Property	Value	Reference(s)
pKa ₁	2.98 (at 25°C)	[2][7]
pKa ₂	9.89 (at 25°C)	[2][6][7]
pH of saturated solution	2.2-2.3 (in H ₂ O at 20°C)	[2]
Water Solubility	2.43 g/100 mL (at 5°C)	[2][6]
Solubility in other solvents	Practically insoluble in acetone, methanol, ether, benzene, carbon tetrachloride, and heptane. Slightly soluble in ethanol.	[2][4][6]

The solubility of **iminodiacetic acid** is influenced by the presence of its polar carboxyl and amino groups, which can form hydrogen bonds with water.[8] The pH of the solution also affects its solubility due to the ionization of these functional groups.[8]

Reactivity and Chelation Chemistry

A defining characteristic of **iminodiacetic acid** is its ability to act as a chelating agent. The iminodiacetate dianion can function as a tridentate ligand, binding to metal ions through its two carboxylate groups and the secondary amine nitrogen.[1][9] This coordination forms two stable, five-membered chelate rings.[1] IDA can also act as a bidentate ligand, coordinating through its two carboxylate groups.[1]

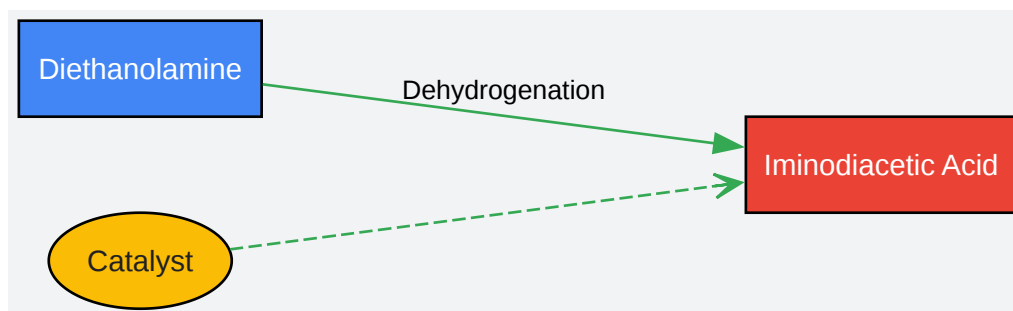
This chelating ability makes IDA a crucial component in various applications, including:

- **Industrial Synthesis:** It is a key intermediate in the production of the herbicide glyphosate.[1][3]
- **Chelating Resins:** IDA is used to create ion-exchange resins, such as Chelex 100, for the separation and purification of metal ions.[1][3]
- **Medical Imaging:** Technetium-99m complexes of IDA derivatives are utilized in cholescintigraphy (HIDA scans) to assess gallbladder function.[1]
- **Environmental Remediation:** It is effective in the removal of heavy metal ions like Cr^{6+} , Cd^{2+} , Ni^{2+} , and Pb^{2+} from aqueous solutions.[10]

The binding affinity of IDA for metal ions is pH-dependent. As the pH increases, the deprotonation of the carboxylate and amine groups enhances its coordination capabilities.[11]

Synthesis of Iminodiacetic Acid

One of the primary industrial methods for synthesizing **iminodiacetic acid** is the dehydrogenation of diethanolamine over a catalyst.[1][12] Other reported synthesis routes include the reaction of chloroacetic acid with ammonia and the hydrolysis of nitrilotriacetic acid.[6]



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Caption: General schematic for the synthesis of **iminodiacetic acid** via dehydrogenation of diethanolamine.

Experimental Protocols

Determination of pKa Values by Potentiometric Titration:

A standard method for determining the pKa values of an acid is through potentiometric titration.

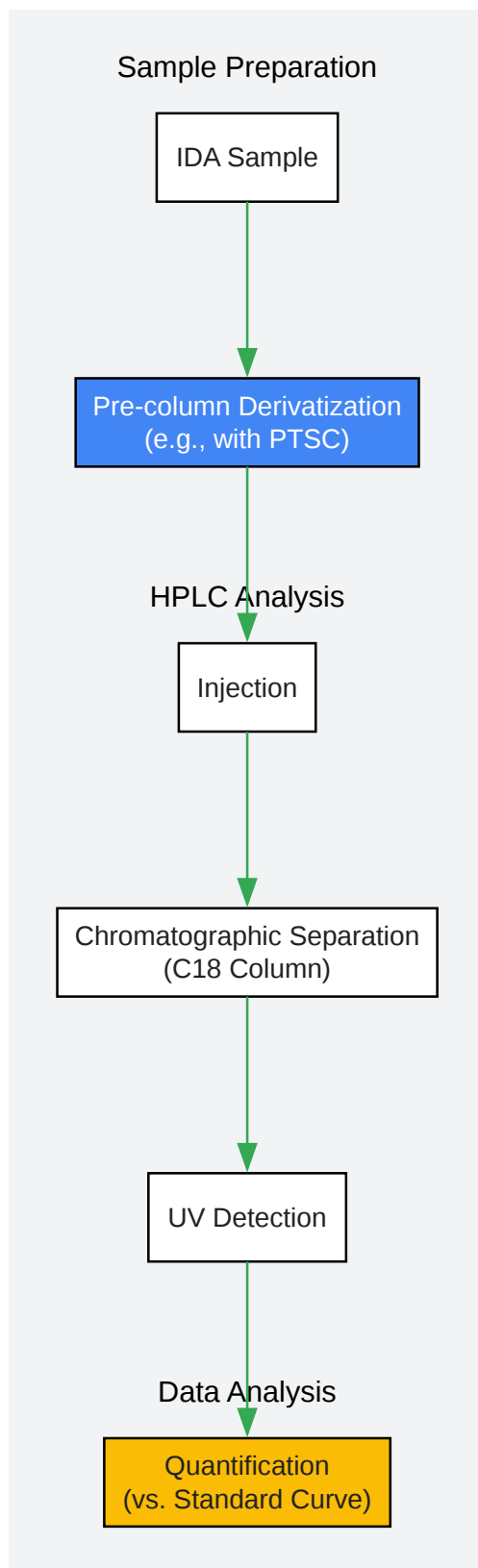
- Preparation of Analyte: A known concentration of **iminodiacetic acid** is dissolved in deionized water.
- Titration Setup: The solution is placed in a beaker with a magnetic stirrer. A calibrated pH electrode is immersed in the solution.
- Titration: A standardized solution of a strong base (e.g., NaOH) is added incrementally to the **iminodiacetic acid** solution.
- Data Collection: The pH of the solution is recorded after each addition of the titrant.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points. The first half-equivalence point gives pKa₁, and the second gives pKa₂.

Analysis by High-Performance Liquid Chromatography (HPLC):

HPLC is a common technique for the determination and quantification of **iminodiacetic acid**.

[\[13\]](#)[\[14\]](#)

- **Pre-column Derivatization:** Since IDA lacks a strong chromophore for UV detection, a derivatization step is often employed. For instance, p-toluenesulfonyl chloride (PTSC) can be reacted with IDA in an alkaline medium to form a derivative that can be detected by UV.[\[13\]](#)[\[14\]](#)
- **Chromatographic Separation:** The derivatized sample is injected into an HPLC system. A reversed-phase column, such as a C18 column, is typically used.[\[13\]](#)[\[14\]](#)
- **Mobile Phase:** The mobile phase often consists of a buffer (e.g., ammonium acetate) and an organic modifier (e.g., acetonitrile) in an isocratic or gradient elution.[\[13\]](#)[\[14\]](#)
- **Detection:** The eluent is monitored by a UV detector at a specific wavelength corresponding to the absorbance of the derivatized product.[\[13\]](#)[\[14\]](#)
- **Quantification:** The concentration of IDA is determined by comparing the peak area of the sample to a standard curve generated from known concentrations of derivatized IDA.[\[13\]](#)[\[14\]](#)



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Caption: A generalized workflow for the analysis of **iminodiacetic acid** using HPLC with pre-column derivatization.

Safety and Handling

Iminodiacetic acid is classified as an irritant, causing skin, eye, and respiratory irritation.[2][15][16] When handling this compound, it is essential to use appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[17] Work should be conducted in a well-ventilated area or under a fume hood.[15][18] In case of contact, the affected area should be flushed with plenty of water.[17]

Decomposition: Upon heating, **iminodiacetic acid** decomposes.[2] Thermal decomposition can generate toxic gases and fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO, NO₂).[18][19]

This guide provides a foundational understanding of the chemical properties of **iminodiacetic acid** for professionals in research and development. Its unique characteristics as a chelating agent continue to make it a valuable compound in a wide array of applications.

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